

Z-LEHD-FMK intravenous administration

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Compound Focus: Z-LEHD-fmk

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Chemical Profile & Preparation

Z-LEHD-FMK is a cell-permeable, irreversible, and selective caspase-9 inhibitor. By preventing the initiation of the intrinsic apoptosis pathway, it promotes cell survival in various injury models [1] [2] [3].

- **Chemical Formula:** $C_{32}H_{43}FN_6O_{10}$ [1] [2] [3]
- **Molecular Weight:** 690.72 g/mol [1] [2]
- **CAS Number:** 210345-04-3 [1] [2] [3]
- **Storage:** The lyophilized powder should be stored desiccated at -20°C . Reconstituted solutions in DMSO are stable for at least 6 months when stored at -80°C [1] [4].

Preparation of Stock Solution The typical stock solution is prepared in anhydrous DMSO at a concentration of 10 mM [4].

- **Procedure:** Add 124 μL of DMSO to 1.0 mg of **Z-LEHD-FMK** lyophilized powder and mix thoroughly [4]. Aliquot the solution to avoid repeated freeze-thaw cycles.

Preparation of Intravenous Formulation For in vivo administration, the DMSO stock solution must be further diluted in an appropriate vehicle. One documented formulation is [1]:

- **Vehicle:** Dry-form **Z-LEHD-FMK** was first dissolved in DMSO and then prepared with phosphate-buffered saline (PBS) [1].
- **Critical Consideration:** The final concentration of DMSO in the injection should be kept as low as possible to avoid toxicity. It is recommended **not to exceed a final DMSO concentration of 0.2%** in cell-based assays [4].

Experimental Application & Data

The following tables summarize key experimental parameters for **Z-LEHD-FMK** from peer-reviewed studies.

Table 1: In Vivo Application in a Rat Spinal Cord Injury Model This table outlines the use of **Z-LEHD-FMK** via intravenous injection in an animal model of traumatic injury [1].

Parameter	Specification
Animal Model	Adult male Wistar albino rats (250-350 g) [1]
Dosage	0.8 $\mu\text{mol/kg}$ [1]
Route	Intravenous (i.v.) injection [1]
Treatment Duration	7 days [1]
Key Findings	Significant reduction in apoptotic cell count; protection of neurons, glia, myelin, axons, and intracellular organelles; diminished axonal demyelination [1]

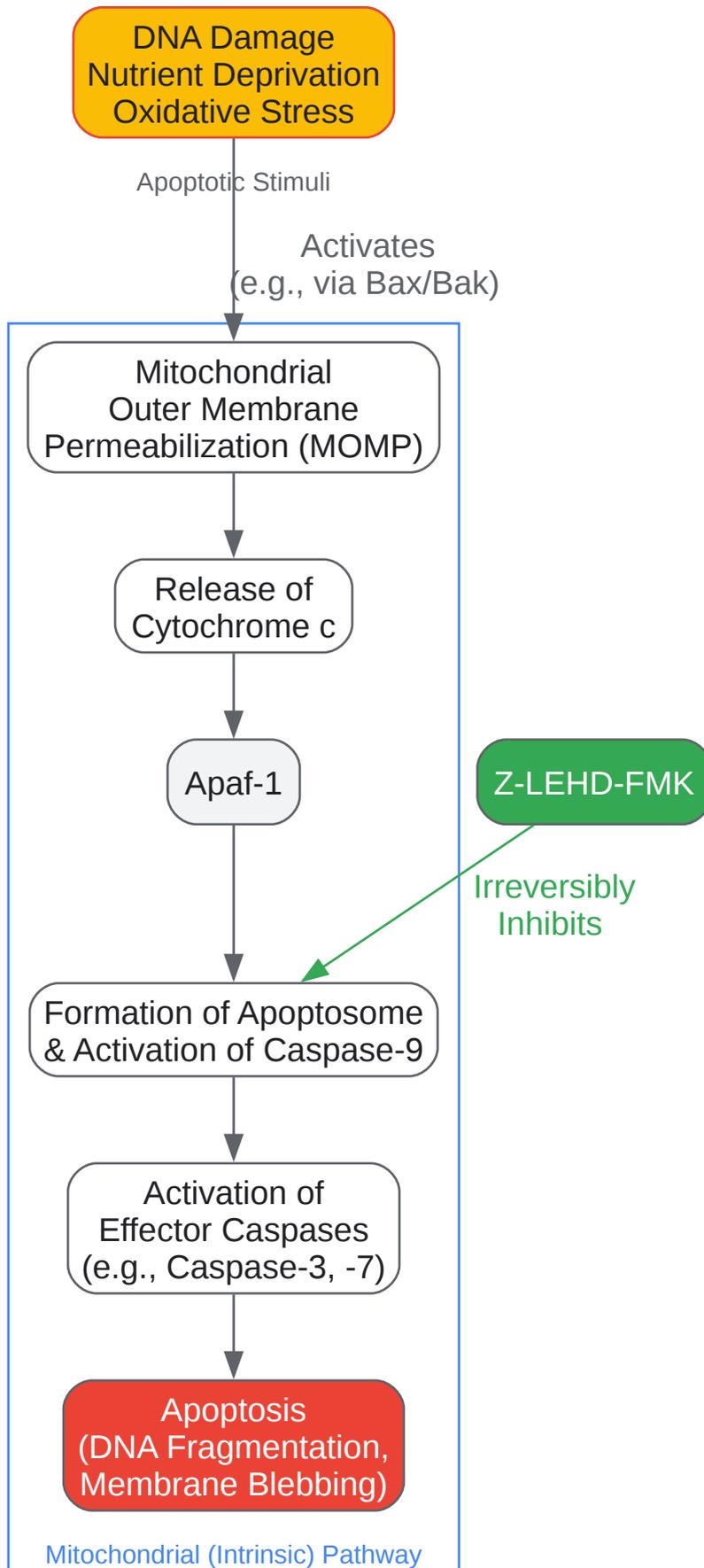
Table 2: In Vitro Application in Cell-Based Assays This table summarizes a standard protocol for protecting cells from apoptosis in culture [5] [1].

Parameter	Specification
Cell Lines	HCT116 (human colon cancer), 293 (human embryonic kidney), normal human hepatocytes [5] [1]
Concentration	20 μM [5] [1]
Pre-treatment Time	30 minutes to 2 hours prior to apoptotic stimulus [5] [1]
Apoptotic Stimulus	TRAIL (Tumor Necrosis Factor-Related Apoptosis-Inducing Ligand) at 20-50 ng/mL [5] [1]

Parameter	Specification
Key Findings	Complete protection of HCT116 and 293 cells from TRAIL-induced toxicity; protection of normal human hepatocytes [5] [1]

Mechanism of Action

Z-LEHD-FMK acts as an irreversible inhibitor by covalently binding to the catalytic cysteine residue in the caspase-9 enzyme active site, thereby blocking its proteolytic activity. The following diagram illustrates the intrinsic apoptosis pathway and the point of inhibition by **Z-LEHD-FMK**, integrating information from the search results [6] [7].



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Important Safety & Experimental Notes

- **Irreversible Inhibition:** As an irreversible inhibitor, the effects of **Z-LEHD-FMK** are long-lasting. Careful consideration of treatment timing is required [7] [4].
- **Specificity:** While **Z-LEHD-FMK** is specific for caspase-9, cross-reactivity with other caspases at high concentrations cannot be entirely ruled out. The use of a negative control inhibitor (e.g., Z-FA-FMK) is highly recommended to confirm the observed effects are due to caspase-9 inhibition [4].
- **DMSO Toxicity:** As noted in the preparation section, the final concentration of DMSO in any assay must be controlled. For cell cultures, exceeding 0.2% DMSO can cause cytotoxicity and confound experimental results [4].
- **Clinical Status:** It is important to note that **Z-LEHD-FMK**, like most caspase inhibitors, is strictly for research use. No caspase inhibitors have yet been approved for clinical use, primarily due to challenges with efficacy, specificity, and toxicity in human trials [8].

Methodology Overview

The table below provides a consolidated summary of the key protocols for using **Z-LEHD-FMK**.

Application	Model System	Core Protocol Steps	Key Outcome Measures
In Vivo Neuroprotection Rat Spinal Cord Injury [1] 1. Prepare i.v. solution. 2. Administer 0.8 µmol/kg i.v. 3. Continue dosing for 7 days. Apoptotic cell count (e.g., TUNEL), histology, functional recovery. In Vitro Cytoprotection Cultured Cells (e.g., HCT116) [5] [1] 1. Pre-treat cells with 20 µM inhibitor. 2. Incubate for 30 min. 3. Add apoptotic stimulus (e.g., TRAIL). Cell viability (Annexin V/Propidium Iodide), caspase activity, Western blot.			

References

- Ozoren, N., et al. (2000). The caspase 9 inhibitor **Z-LEHD-FMK** protects human liver cells while permitting death of cancer cells exposed to tumor necrosis factor-related apoptosis-inducing ligand.

Cancer Res, 60(22), 6259-65. [PMID: 11103780] [5]

- Colak, A., et al. (2005). Neuroprotection and functional recovery after application of the caspase-9 inhibitor **z-LEHD-fmk** in a rat model of traumatic spinal cord injury. *J Neurosurg Spine*, 2(3), 327-34. [PMID: 15796358] [1]
- PMC (2016). Molecular mechanisms of cell death in intervertebral disc degeneration. *Int J Mol Med*. [PMCID: PMC4866972] [6]
- R&D Systems. Caspase-9 Inhibitor **Z-LEHD-FMK** Product Datasheet [7] [4]
- Tan, Y., et al. (2021). A long way to go: caspase inhibitors in clinical use. *Cell Death Dis* 12, 949. [Citation] [8]

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References

1. - Z - LEHD | CAS:210345-04-3 | Irreversible... | Manufacturer BioCrick FMK [biocrick.com]
2. - Z - LEHD | Caspase | Apoptosis | TargetMol fmk [targetmol.com]
3. - Z - LEHD | irreversible caspase-9 inhibitor FMK [invivochem.com]
4. Z-LEHD-FMK, Caspase-9 Inhibitor [bdbiosciences.com]
5. The caspase 9 inhibitor Z-LEHD-FMK protects human liver ... [pubmed.ncbi.nlm.nih.gov]
6. Molecular mechanisms of cell death in intervertebral disc ... [pmc.ncbi.nlm.nih.gov]
7. Caspase-9 Inhibitor Z-LEHD-FMK FMK008 [rndsystems.com]
8. A long way to go: caspase inhibitors in clinical use [nature.com]

To cite this document: Smolecule. [Z-LEHD-FMK intravenous administration]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547841#z-lehd-fmk-intravenous-administration>]

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